

Unveiling Polyfuroside: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Polyfuroside

Cat. No.: B12379473

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While "**Polyfuroside**" does not correspond to a recognized chemical entity in major databases, a plausible interpretation suggests a potential reference to Phlomuroside, a distinct iridoid glycoside. This guide focuses on the available technical information for Phlomuroside, providing researchers, scientists, and drug development professionals with a concise overview of its chemical identity, and currently understood biological context.

Chemical Identification and Properties

A precise understanding of a compound's identity is fundamental for research and development. The key identifiers for Phlomuroside are detailed below.

Identifier	Value
CAS Number	637144-88-8
IUPAC Name	(2R,3S,4S,5R,6R)-2-(hydroxymethyl)-6-[(E,2R)-4-[(1R,4S,6S)-4-hydroxy-2,2,6-trimethyl-7-oxabicyclo[4.1.0]heptan-1-yl]but-3-en-2-yl]oxyoxane-3,4,5-triol
PubChem CID	637144
Molecular Formula	C ₁₉ H ₃₂ O ₈
Molecular Weight	388.45 g/mol

Biological Activity and Signaling Pathways

Currently, detailed experimental protocols and specific signaling pathways for Phlomuroside are not extensively documented in publicly accessible scientific literature. It is described in PubChem as a metabolite found in organisms such as *Sanicula lamelligera* and *Hemerocallis fulva*. The broader class of iridoid glycosides is known for a wide range of biological activities, including anti-inflammatory, neuroprotective, and anti-cancer effects. However, specific data for Phlomuroside remains limited.

Experimental Protocols

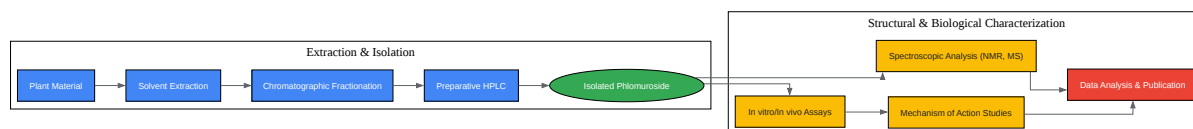
Detailed experimental protocols for the isolation, purification, and biological characterization of Phlomuroside are not readily available in the scientific literature. General methodologies for the extraction and analysis of iridoid glycosides from plant materials would likely be applicable.

These typically involve:

- **Extraction:** Maceration or Soxhlet extraction of dried plant material with solvents of increasing polarity, such as hexane, chloroform, ethyl acetate, and methanol.
- **Fractionation:** Column chromatography of the crude extract using silica gel or other stationary phases.
- **Purification:** Further purification of fractions containing the target compound using techniques like preparative High-Performance Liquid Chromatography (HPLC).
- **Structure Elucidation:** Characterization of the purified compound using spectroscopic methods such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Logical Workflow for Natural Product Discovery

The general workflow for identifying and characterizing a novel natural product like Phlomuroside can be visualized as follows:



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A generalized workflow for the discovery and characterization of natural products.

Disclaimer: Due to the limited availability of specific data for Phlomuroside, this guide provides a foundational overview based on existing database entries and general knowledge of natural product chemistry. Researchers are encouraged to consult primary literature for the most current and detailed information.

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